

Discovery and natural occurrence of 2-Ethylhex-5-en-1-ol

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Compound of Interest

Compound Name: 2-Ethylhex-5-en-1-ol

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2-Ethylhex-5-en-1-ol: A Technical Guide for Researchers

An In-depth Examination of a Chiral Unsaturated Alcohol for Advanced Research and Development

This technical guide provides a comprehensive overview of **2-Ethylhex-5-en-1-ol**, a chiral unsaturated alcohol with potential applications in synthetic chemistry and drug development. Due to the limited availability of published data on this specific molecule, this document summarizes its known properties and provides context through data on structurally related compounds. It is intended to serve as a foundational resource for researchers, scientists, and drug development professionals interested in exploring the potential of this and similar chemical entities.

Physicochemical Properties

2-Ethylhex-5-en-1-ol is a C8 unsaturated alcohol. While extensive experimental data is not readily available in the literature, its fundamental properties have been computed and are available through public databases. These properties are crucial for its handling, characterization, and application in experimental settings.

Table 1: Physicochemical and Computed Properties of **2-Ethylhex-5-en-1-ol**

Property	Value	Source
Chemical Formula	C ₈ H ₁₆ O	PubChem
Molecular Weight	128.21 g/mol	PubChem
CAS Number	270594-13-3	ChemicalBook[1]
Appearance	Colorless liquid (predicted)	---
Boiling Point	181.6 ± 19.0 °C (Predicted)	ECHEMI[2]
Density	0.834 ± 0.06 g/cm ³ (Predicted)	ECHEMI[2]
pKa	15.02 ± 0.10 (Predicted)	ECHEMI[2]
LogP (Computed)	2.2	PubChem
Topological Polar Surface Area	20.2 Å ²	PubChem

Discovery and Natural Occurrence

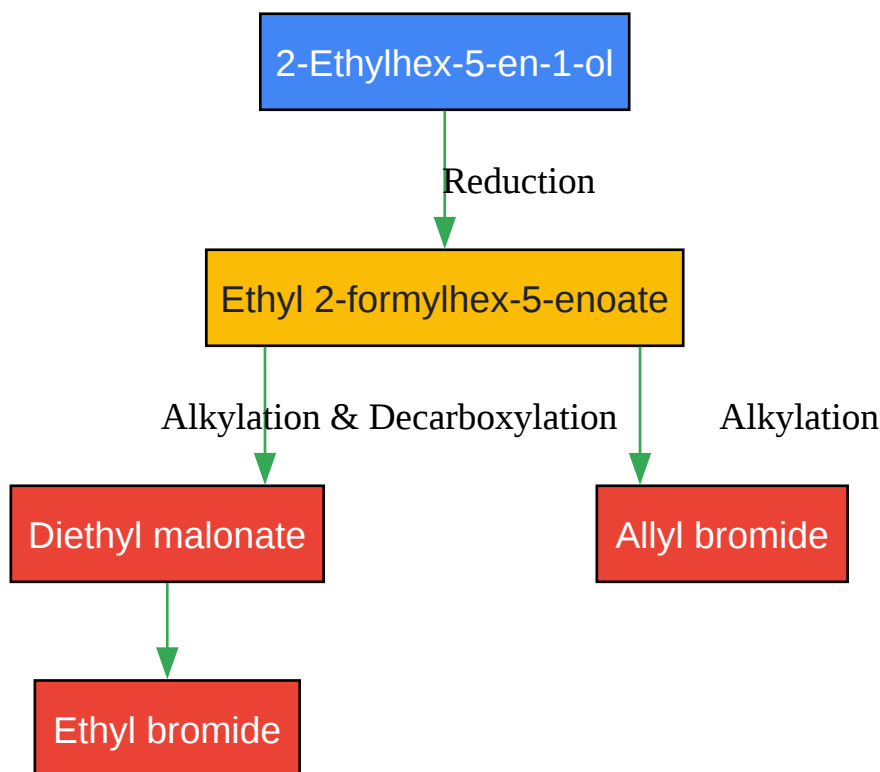
To date, there is no specific information available in the scientific literature detailing the initial discovery or isolation of **2-Ethylhex-5-en-1-ol**. Furthermore, while other unsaturated C8 alcohols are known to occur in nature, there are no published reports confirming the natural occurrence of **2-Ethylhex-5-en-1-ol** in any plant, animal, or microorganism. A related isomer, 2-ethylhex-1-en-1-ol, has been reported in *Bellis perennis*.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Ethylhex-5-en-1-ol** are not currently available. However, based on established principles of organic synthesis and methodologies for structurally similar compounds, a plausible synthetic route can be proposed. The stereoselective synthesis of the chiral center at the C2 position would be a key consideration for many applications.

Proposed Retrosynthetic Analysis and Synthetic Workflow

A logical approach to the synthesis of **2-Ethylhex-5-en-1-ol** involves the alkylation of a suitable C2 synthon followed by the reduction of a carbonyl group. A potential retrosynthetic pathway is outlined below.



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Caption: Proposed retrosynthetic pathway for **2-Ethylhex-5-en-1-ol**.

Detailed Proposed Experimental Protocol

This protocol is a representative example and has not been experimentally validated.

Step 1: Synthesis of Diethyl 2-allyl-2-ethylmalonate

- To a solution of sodium ethoxide, prepared by dissolving sodium metal in anhydrous ethanol, add diethyl malonate dropwise at 0 °C under an inert atmosphere.
- After stirring for 30 minutes, add allyl bromide dropwise and allow the reaction to warm to room temperature and stir overnight.
- Repeat the process using ethyl bromide to introduce the ethyl group.

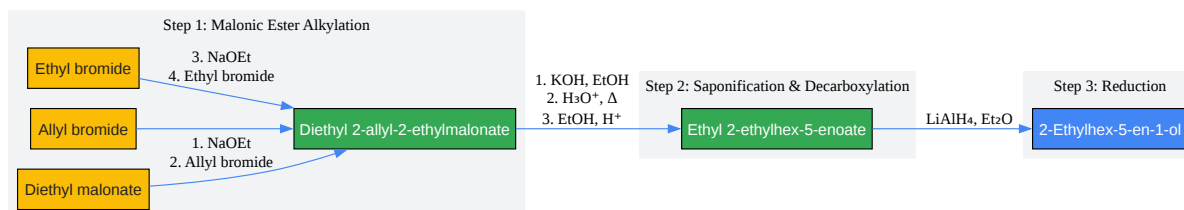
- Quench the reaction with water and extract the product with diethyl ether.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield diethyl 2-allyl-2-ethylmalonate.

Step 2: Synthesis of Ethyl 2-ethylhex-5-enoate

- Reflux the diethyl 2-allyl-2-ethylmalonate with a solution of potassium hydroxide in ethanol to saponify the esters.
- Acidify the reaction mixture with hydrochloric acid to precipitate the dicarboxylic acid.
- Heat the isolated dicarboxylic acid to effect decarboxylation, yielding 2-ethylhex-5-enoic acid.
- Esterify the resulting carboxylic acid using ethanol under acidic conditions (e.g., with a catalytic amount of sulfuric acid) to produce ethyl 2-ethylhex-5-enoate.

Step 3: Synthesis of **2-Ethylhex-5-en-1-ol**

- To a suspension of lithium aluminum hydride in anhydrous diethyl ether at 0 °C, add a solution of ethyl 2-ethylhex-5-enoate in diethyl ether dropwise.
- After the addition is complete, allow the reaction to stir at room temperature for several hours.
- Carefully quench the reaction by the sequential addition of water and a sodium hydroxide solution.
- Filter the resulting precipitate and extract the filtrate with diethyl ether.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude alcohol by fractional distillation to obtain **2-Ethylhex-5-en-1-ol**.



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Caption: Proposed synthetic workflow for **2-Ethylhex-5-en-1-ol**.

Potential Biological Activity and Signaling Pathways

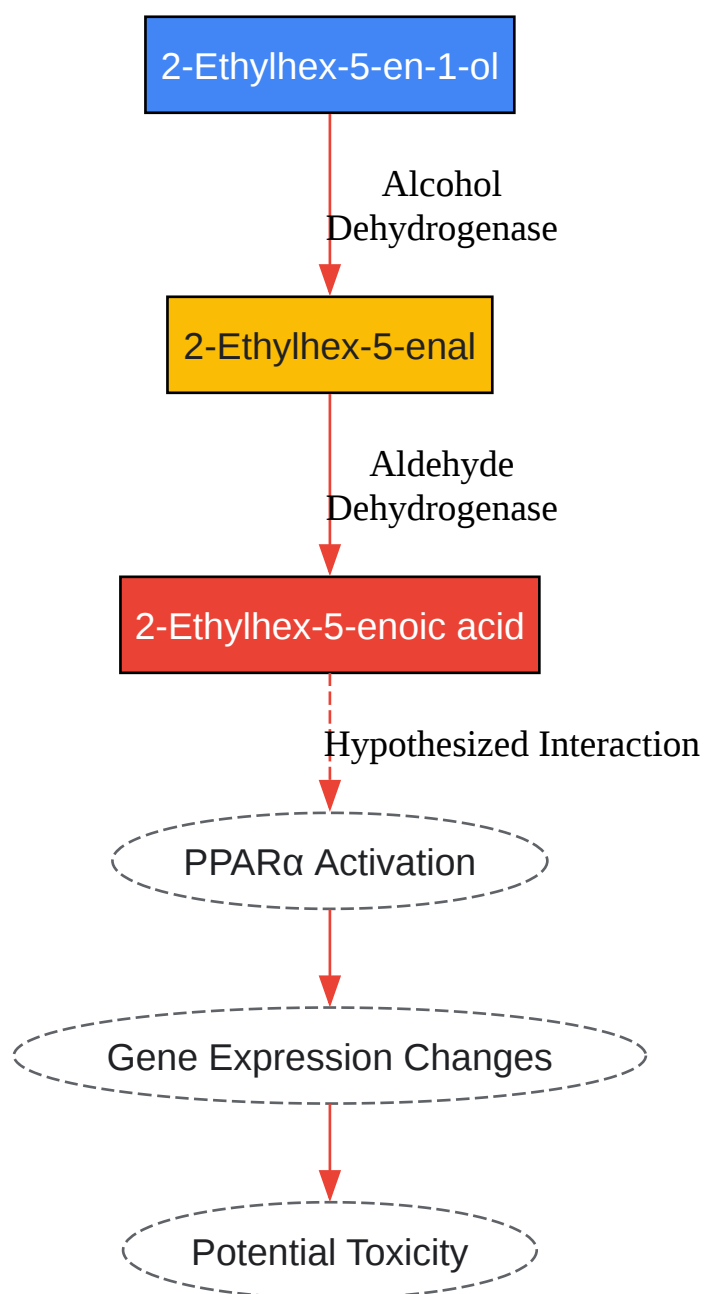
There is no published data on the biological activity or signaling pathways of **2-Ethylhex-5-en-1-ol**. However, the biological effects of its saturated analog, 2-ethylhexanol, and other unsaturated alcohols have been studied, which may provide some indication of its potential biological profile.

Context from Structurally Related Compounds

- **2-Ethylhexanol:** This widely used industrial chemical has been shown to exhibit low to moderate toxicity. It can cause skin and respiratory irritation.^{[2][3][4]} Of particular note for drug development professionals is its reported developmental toxicity, which is thought to be mediated by its metabolite, 2-ethylhexanoic acid.^[2] This metabolite is known to be a peroxisome proliferator-activated receptor alpha (PPARα) agonist.^[5]
- **Unsaturated Alcohols:** Some unsaturated alcohols have been reported to possess antimicrobial properties. The presence of a double bond can influence the molecule's interaction with biological membranes.

Hypothetical Metabolic Pathway and Toxicity Mechanism

Based on the known metabolism of 2-ethylhexanol, it is plausible that **2-Ethylhex-5-en-1-ol** could be metabolized in vivo via oxidation of the primary alcohol to an aldehyde and subsequently to a carboxylic acid, 2-ethylhex-5-enoic acid. This metabolite, being a structural analog of 2-ethylhexanoic acid, could potentially interact with cellular targets such as PPAR α , leading to downstream biological effects.



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- To cite this document: BenchChem. [Discovery and natural occurrence of 2-Ethylhex-5-en-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041564#discovery-and-natural-occurrence-of-2-ethylhex-5-en-1-ol]

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